

experimental protocol for using tripropyl(2-hydroxyethyl)ammonium chloride

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Compound of Interest

Compound Name:	(2-Hydroxyethyl)tripropylammonium chloride
CAS No.:	96311-53-4
Cat. No.:	B3059274

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Technical Application Note: Tripropyl(2-hydroxyethyl)ammonium Chloride

Part 1: Introduction & Strategic Utility

Tripropyl(2-hydroxyethyl)ammonium chloride (referred to herein as TPr-Choline) is a specialized quaternary ammonium salt. It serves as a structural analog to the ubiquitous Choline Chloride but features three propyl groups replacing the methyl groups on the nitrogen center.

Why This Molecule?

While Choline Chloride is the "gold standard" Hydrogen Bond Acceptor (HBA) for Deep Eutectic Solvents (DES), its high hygroscopicity and extreme hydrophilicity limit its use in non-aqueous extractions or moisture-sensitive catalysis.

TPr-Choline offers a critical "Hydrophobic Shift":

- **Steric Bulk:** The propyl chains increase the cation size, reducing lattice energy and potentially lowering the freezing point of resulting eutectics.
- **Hydrophobicity:** The increased carbon count makes TPr-Choline based solvents more compatible with non-polar organic extractions (e.g., extracting bioactive lipids or terpenes) compared to standard choline-based DES.
- **Structure Direction:** In zeolite synthesis, the propyl chains mimic the structure-directing ability of Tetrapropylammonium (TPA+), while the hydroxyethyl group anchors the molecule to silicate surfaces via hydrogen bonding.

Part 2: Material Safety & Handling (SHE)

Hazard Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A). Storage: Highly Hygroscopic. Store in a desiccator or under inert gas (Ar/N2).

Parameter	Specification
CAS Number	57052-06-9 (Ammonium, (2-hydroxyethyl)tripropyl-, chloride)
Formula	
MW	223.78 g/mol
Appearance	White crystalline solid or viscous deliquescent oil (depending on water content)
Solubility	Soluble in water, ethanol, DMSO. Limited solubility in hexane/ether.

Part 3: Synthesis Protocol (Laboratory Scale)

Note: Commercial availability of TPr-Choline is lower than Choline Chloride. Researchers often synthesize it in-house to ensure high purity and anhydrous conditions.

Reaction Mechanism

The synthesis follows a standard

nucleophilic substitution where Tripropylamine acts as the nucleophile attacking 2-Chloroethanol.

Step-by-Step Procedure

Reagents:

- Tripropylamine (TPA) [>99%, anhydrous]
- 2-Chloroethanol [>99%]
- Solvent: Acetonitrile (ACN) or Ethanol (Abs.)
- Inert Atmosphere: Nitrogen () balloon or line.

Workflow:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Charging: Add Tripropylamine (14.3 g, 0.1 mol) and Acetonitrile (50 mL).
- Addition: Add 2-Chloroethanol (8.85 g, 0.11 mol) dropwise. A slight excess (1.1 eq) ensures complete quaternization of the amine.
- Reflux: Heat the mixture to 80°C (reflux) for 24–48 hours.
 - Checkpoint: The solution may turn slightly yellow. Monitor reaction progress via TLC or NMR (disappearance of amine peaks).
- Isolation:
 - Cool to room temperature.^[1]
 - Remove solvent via Rotary Evaporator (

, reduced pressure).

- Purification (Critical): The residue is likely a viscous oil. Wash 3x with Diethyl Ether (to remove unreacted amine and chloroethanol). TPr-Choline is insoluble in ether and will separate as a dense bottom phase.
- Drying: Dry under high vacuum (<1 mbar) at

for 24 hours to remove trace water and solvents.
 - Validation: Perform Karl Fischer titration. Water content must be <0.5% for DES applications.

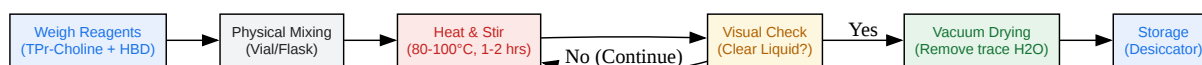
Part 4: Application Protocol – Hydrophobic Deep Eutectic Solvents (DES)

This protocol describes creating a DES using TPr-Choline as the HBA and Urea or Decanoic Acid as the Hydrogen Bond Donor (HBD).

Experimental Logic

The molar ratio is the critical variable. For Choline:Urea, the eutectic is 1:2. For TPr-Choline, the increased steric bulk of the propyl groups may require adjusting this ratio to 1:1.5 or 1:2 to achieve a liquid state at room temperature.

Workflow Diagram



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Caption: Standard workflow for preparing Deep Eutectic Solvents via the thermal mixing method.

Preparation Steps

- Weighing: In a glass vial, weigh TPr-Choline and Urea in a 1:2 molar ratio.

- Example: 2.24 g TPr-Choline (10 mmol) + 1.20 g Urea (20 mmol).
- Heating: Cap the vial tightly. Place in a heating block set to 80°C.
- Agitation: Stir at 300-500 RPM. The solids will slowly transition into a clear, homogeneous liquid.
 - Time: Typically 30–90 minutes.
- Cooling: Allow to cool to room temperature.
 - Observation: If the mixture recrystallizes, the eutectic point may not be at room temperature for this specific ratio. Try a 1:1.5 ratio or use Ethylene Glycol as the HBD for a guaranteed liquid.

Characterization Table

Once synthesized, record the following baseline data:

Metric	Method	Target Value (Typical)
Water Content	Karl Fischer Titration	< 0.2 wt% (Critical for viscosity)
Viscosity	Rheometer (Cone & Plate)	200–800 cP @ 25°C (Expect higher than Choline)
Conductivity	Conductivity Probe	0.1 – 5 mS/cm
Decomposition	TGA (Thermal Gravimetric)	

Part 5: Application Protocol – Structure Directing Agent (SDA)[2][3]

TPr-Choline can be used as a "Dual-Function" SDA in zeolite synthesis (e.g., ZSM-5 or Beta zeolites). The propyl groups direct the pore structure, while the hydroxyl group can interact with the silica gel network.

Hydrothermal Synthesis Protocol (Example for MFI-type):

- Gel Preparation: Mix Fumed Silica, Sodium Aluminate, NaOH, and TPr-Choline in water.
 - Molar Composition:
.
- Aging: Stir at room temperature for 24 hours to allow hydrolysis.
- Crystallization: Transfer to a Teflon-lined stainless steel autoclave.
- Heating: Heat to 150–170°C for 2–5 days under autogenous pressure.
- Workup: Filter the solid product, wash with deionized water until pH < 9, and dry at 100°C.
- Calcination: Calcine at 550°C for 6 hours in air to remove the organic TPr-Choline template and open the pores.

Part 6: Troubleshooting & FAQ

Q: The synthesized TPr-Choline is a brown oil, not a white solid.

- Cause: Oxidation of the amine or presence of impurities.
- Fix: Decolorize with activated charcoal in ethanol, filter, and re-precipitate with cold diethyl ether.

Q: The DES is too viscous to pump.

- Cause: Strong hydrogen bonding or low temperature.
- Fix: Add a small amount of water (1-2% w/w) to drastically reduce viscosity (note: this disrupts the "pure" DES nanostructure) or increase operating temperature to 40-50°C.

Q: Why use TPr-Choline instead of Tetrapropylammonium Hydroxide (TPAOH)?

- Answer: TPr-Choline is cheaper to synthesize (using the chloride salt route) and the hydroxyl group provides a different surface chemistry, potentially leading to hierarchical pore structures or smaller crystal sizes due to different nucleation kinetics.

Part 7: References

- PubChem. (n.d.). Ammonium, (2-hydroxyethyl)tripropyl-, chloride (Compound).[2] National Library of Medicine. Retrieved from [[Link](#)]
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Sources

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- [2. Ammonium, \(2-hydroxyethyl\)tripropyl-, chloride | C11H26ClNO | CID 57052 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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